

Navigating the Safe Disposal of PSB-1115 Potassium Salt: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *PSB-1115 potassium salt*

Cat. No.: *B15572539*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **PSB-1115 potassium salt**, ensuring operational integrity and adherence to safety protocols.

PSB-1115 potassium salt is identified as an antagonist of the adenosine A2B receptor and is intended for research use only.^[1]^[2] According to the Safety Data Sheet (SDS), the substance is not classified as hazardous under the Globally Harmonized System (GHS).^[2] However, standard precautionary measures for handling chemicals should always be observed.^[2]

Key Chemical and Safety Data

A summary of the pertinent data for **PSB-1115 potassium salt** is provided below for easy reference.

Property	Value	Reference
CAS Number	409344-71-4	[1][2]
Molecular Formula	C ₁₄ H ₁₃ N ₄ O ₅ S • K	[1]
Molecular Weight	388.4 g/mol	[1]
Form	Powder	
Color	White to beige	
Purity	≥98%	[1][3]
Solubility	DMSO: 25 mg/ml, PBS (pH 7.2): 1 mg/ml, DMF: 5 mg/ml	[1]
Storage Temperature	2-8°C	
GHS Classification	Not classified as hazardous	[2]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	[2]
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	[2]
Personal Protective Equipment (PPE)	Eyeshields, Gloves, type N95 (US) respirator	

Step-by-Step Disposal Protocol

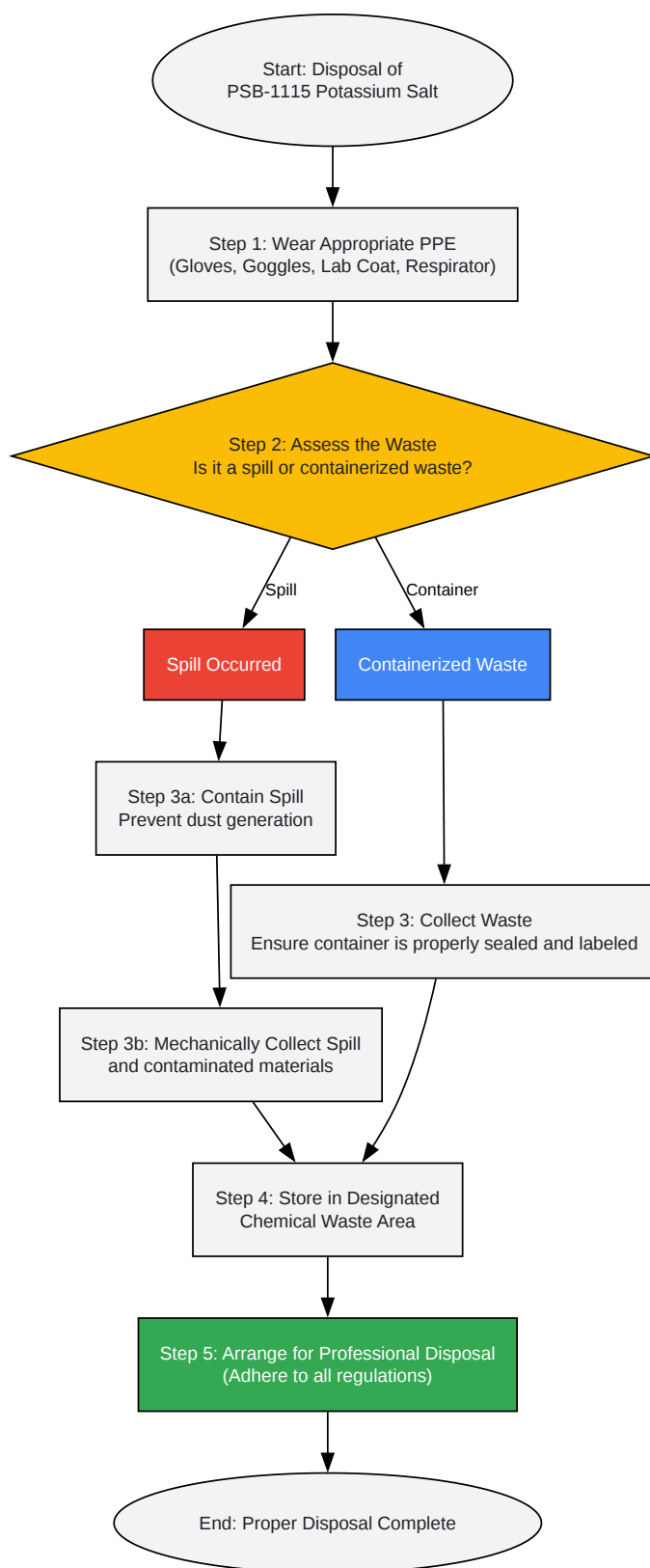
The following procedure outlines the recommended steps for the safe disposal of **PSB-1115 potassium salt**, based on available safety data.

- **Wear Appropriate Personal Protective Equipment (PPE):** Before handling the compound, ensure you are wearing appropriate PPE, including safety glasses or goggles, gloves, and a lab coat. A type N95 (US) respirator is also recommended.
- **Containment of Spills:** In the event of a spill, prevent the powder from becoming airborne. Small spills can be managed by mechanically collecting the material.
- **Collection of Waste:**

- Carefully sweep or scoop the solid **PSB-1115 potassium salt** into a designated and clearly labeled waste container.
- Avoid generating dust. If necessary, gently moisten the powder with a suitable solvent to minimize dust.
- For residual traces, wipe the area with a cloth or paper towel dampened with a suitable solvent (e.g., water, DMSO). Dispose of the contaminated cleaning materials in the same labeled waste container.
- Waste Storage: Store the sealed waste container in a secure, designated area for chemical waste, away from incompatible materials.
- Disposal Route:
 - Crucially, do not allow **PSB-1115 potassium salt** to enter sewers or surface and ground water.^[2]
 - The collected waste should be disposed of through a licensed professional waste disposal service.
 - Follow all applicable federal, state, and local environmental regulations for chemical waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **PSB-1115 potassium salt**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the disposal of **PSB-1115 potassium salt**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of PSB-1115 Potassium Salt: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15572539/docs#navigating-the-safe-disposal-of-psb-1115-potassium-salt-a-procedural-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check